

Application Notes: FFN270 Hydrochloride for Imaging Synaptic Vesicle Release

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Compound of Interest

Compound Name: FFN270 hydrochloride

Cat. No.: B11937197

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Introduction

FFN270 hydrochloride is a fluorescent false neurotransmitter (FFN) designed as a powerful tool for visualizing noradrenergic synaptic activity.[1][2] As a fluorescent substrate for both the norepinephrine transporter (NET) and the vesicular monoamine transporter 2 (VMAT2), FFN270 enables the labeling of noradrenergic neurons and their synaptic vesicles. This allows for high-resolution imaging of synaptic vesicle content release from individual axonal sites, providing unprecedented insights into the functional properties of noradrenergic synapses in both in vitro and in vivo models.[1][3]

Mechanism of Action

The utility of FFN270 lies in its ability to hijack the natural synaptic vesicle cycle of norepinephrine. The molecule is first taken up from the extracellular space into the presynaptic terminal of noradrenergic neurons by NET.[3] Once inside the cytosol, FFN270 is recognized and actively transported into synaptic vesicles by VMAT2, where it accumulates.[3] Upon neuronal stimulation, which triggers calcium-dependent exocytosis, the synaptic vesicles fuse with the presynaptic membrane and release their contents, including FFN270, into the synaptic cleft. This release can be visualized as a destaining of pre-labeled fluorescent puncta.[3]

Furthermore, FFN270's fluorescence is pH-sensitive.[4][5] The interior of a synaptic vesicle is acidic (around pH 5.6), while the extracellular space is neutral (around pH 7.4).[5] This property can be leveraged to generate a "flash" of fluorescence upon exocytosis as the probe moves

from the quenching acidic environment to the neutral extrasynaptic space, providing a dynamic signal of vesicle fusion.[5]

Properties of FFN270 Hydrochloride

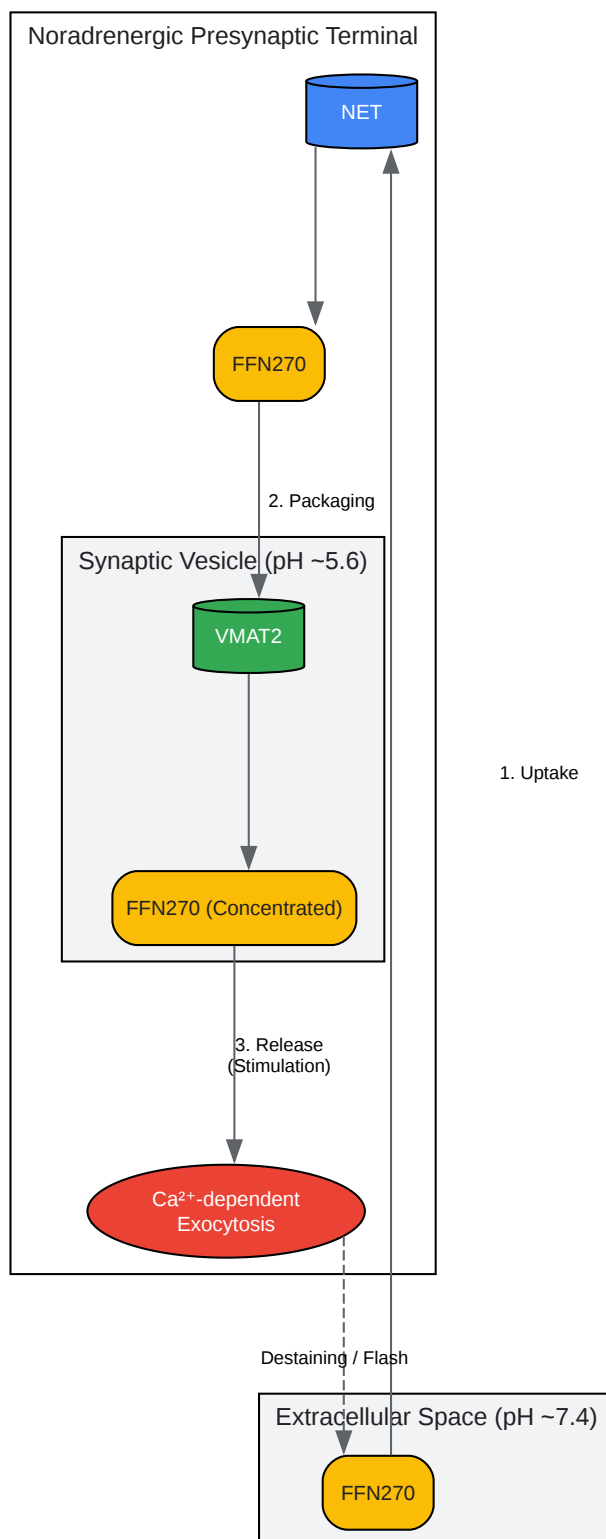
The key physical, chemical, and spectral properties of **FFN270 hydrochloride** are summarized below.

Property	Value	Reference
Chemical Name	3-(2-Aminoethyl)-8-fluoro-7-hydroxy-2H-chromen-2-one hydrochloride	
Molecular Formula	C ₁₁ H ₁₀ FN ₂ O ₃ ·HCl	
Molecular Weight	259.66 g/mol	
Excitation Maxima	320 nm or 365 nm (pH-dependent)	[4]
Emission Maximum	475 nm	[4]
Purity	≥98% (HPLC)	
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at -20°C	

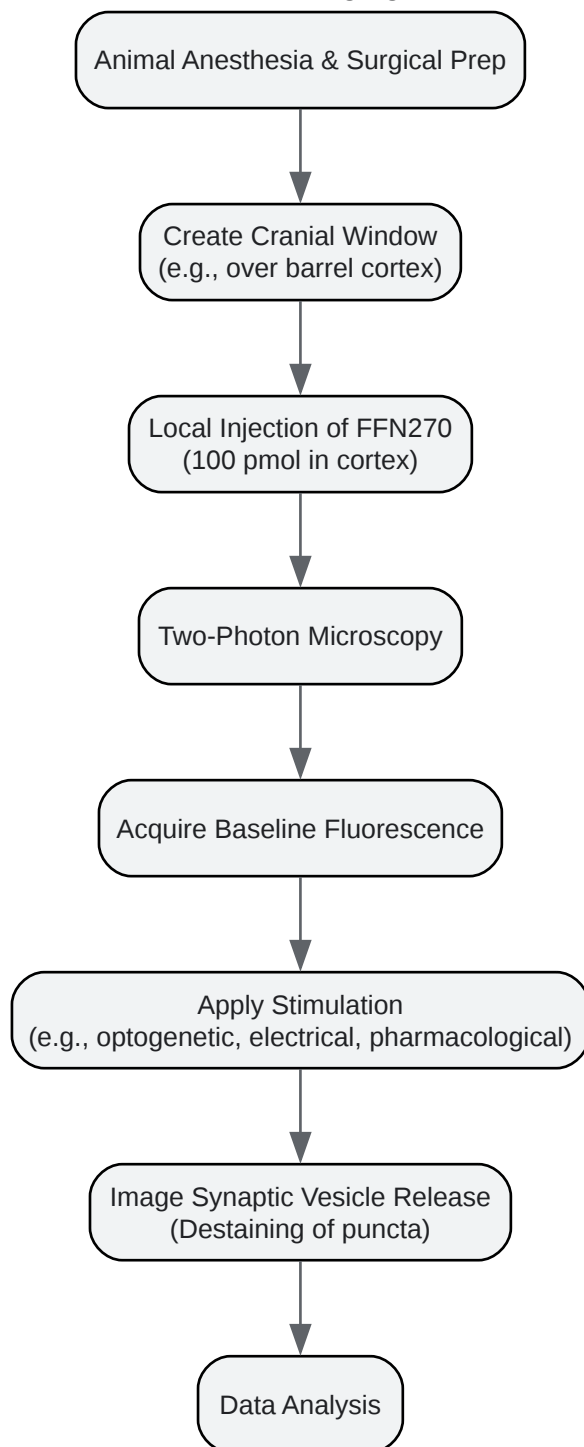
Visualizing the FFN270 Pathway

The following diagrams illustrate the mechanism of FFN270 and typical experimental workflows.

Mechanism of FFN270 Uptake and Release



General In Vivo Imaging Workflow

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- 5. Development of a Dual Fluorescent and Magnetic Resonance False Neurotransmitter That Reports Accumulation and Release from Dopaminergic Synaptic Vesicles - PMC [pmc.ncbi.nlm.nih.gov]
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